

Strategic Synthesis of 3-Methylundecanoate: A Technical Guide

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Compound of Interest

Compound Name: 3-Methylundecanoate

Cat. No.: B1259062

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Executive Summary & Strategic Analysis

3-Methylundecanoate (Methyl **3-methylundecanoate**) is a critical branched-chain fatty acid (BCFA) derivative utilized in lipidomic profiling, membrane fluidity studies, and as a chiral building block for pheromone synthesis (e.g., analogs for Lepidoptera species). Unlike linear fatty esters, the C3-methyl branching introduces a chiral center and steric bulk that significantly alters the physicochemical properties of the molecule, requiring specific synthetic strategies to ensure isomeric purity.

This guide details two distinct synthetic workflows:

- Route A (The Workhorse): A robust, scalable Horner-Wadsworth-Emmons (HWE) protocol for generating racemic standards.
- Route B (The Precision Route): An asymmetric conjugate addition protocol for high-enantiopurity () synthesis suitable for biological activity assays.

Structural Target Analysis

- IUPAC Name: Methyl **3-methylundecanoate**
- Molecular Formula:
- Key Structural Feature: Methyl branching at the -position (C3) relative to the carbonyl.
- Precursor Logic: The C3-branch suggests a disconnection at the C2-C3 bond (Wittig/HWE type) or the C3-Methyl bond (Conjugate Addition type).

Route A: Scalable Racemic Synthesis (HWE Protocol)

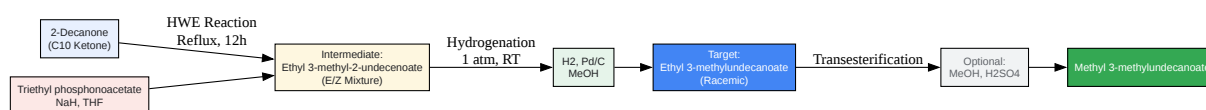
This route is preferred for generating analytical standards (GC-MS calibration) where chirality is not the primary variable. It utilizes the Horner-Wadsworth-Emmons (HWE) reaction to construct the carbon skeleton with high E-selectivity, followed by catalytic hydrogenation.

Retrosynthetic Logic

The target is disconnected at the C2-C3 bond. The C3-C11 fragment, bearing the methyl group, originates from a methyl ketone.

- Fragment A: Triethyl phosphonoacetate (C2 unit).
- Fragment B: 2-Decanone (C10 unit providing the methyl branch and octyl tail).

Workflow Diagram



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Figure 1: Step-wise synthesis of racemic **3-methylundecanoate** via HWE olefination.

Detailed Protocol

Step 1: HWE Olefination

Objective: Synthesis of Ethyl 3-methyl-2-undecenoate.

- **Reagent Prep:** In a flame-dried 500 mL round-bottom flask equipped with a magnetic stir bar and N₂ inlet, suspend Sodium Hydride (NaH) (60% dispersion in oil, 1.2 eq, 60 mmol) in anhydrous THF (150 mL). Cool to 0°C.[1]
- **Phosphonate Addition:** Add Triethyl phosphonoacetate (1.2 eq, 60 mmol) dropwise over 20 minutes. The solution will turn clear/yellowish as the anion generates. Stir for 30 mins at 0°C.
- **Ketone Addition:** Add 2-Decanone (1.0 eq, 50 mmol) dropwise.
 - Note: 2-Decanone is used because the carbonyl carbon becomes C3, and the methyl group of the ketone becomes the C3-branch. The octyl chain becomes the tail.
- **Reaction:** Allow to warm to Room Temperature (RT), then reflux for 12–18 hours. Monitor by TLC (Hexane/EtOAc 9:1).
- **Workup:** Quench with saturated
. Extract with Diethyl Ether (
mL). Wash combined organics with brine, dry over
, and concentrate.
- **Purification:** Flash column chromatography (Silica gel, 0-5% EtOAc in Hexane).
 - Yield Target: 80-85%.[2]
 - Checkpoint: Product is an
-unsaturated ester (mostly E-isomer).

Step 2: Catalytic Hydrogenation & Transesterification

Objective: Saturation of the double bond and conversion to methyl ester.

- Hydrogenation: Dissolve the unsaturated intermediate (10 mmol) in Methanol (50 mL). Add 10 wt% Pd/C (100 mg). Stir under

balloon (1 atm) for 4 hours.
- Filtration: Filter through a Celite pad to remove Pd/C.
- Transesterification (One-pot): To the methanolic filtrate, add catalytic conc.

(0.5 mL) and reflux for 2 hours. This ensures any ethyl ester formed in Step 1 or during hydrogenation is converted to the desired Methyl ester.
- Final Workup: Concentrate MeOH, dilute with water, extract with Hexane. Dry and concentrate.
- Distillation: Kugelrohr distillation (approx. 110°C @ 0.5 mmHg) provides the pure oil.

Route B: Asymmetric Synthesis (Conjugate Addition)

For applications requiring specific enantiomers (e.g., **R-3-methylundecanoate**), we employ a Copper-catalyzed asymmetric conjugate addition (ACA). This method is superior to chiral resolution as it builds the stereocenter directly.

Mechanistic Strategy

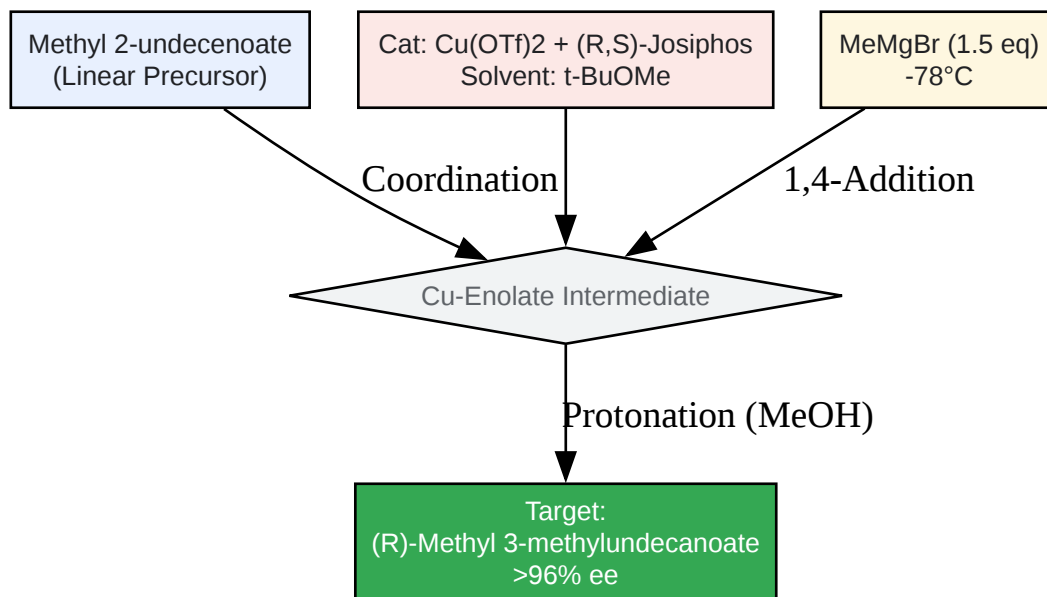
- Substrate: Methyl 2-undecenoate (Linear

-unsaturated ester).
- Nucleophile: Methylmagnesium Bromide (MeMgBr).
- Catalyst: Cu(OTf)₂ / Chiral Ligand (e.g.,

or

).

Workflow Diagram



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Figure 2: Enantioselective construction of the C3 stereocenter via Asymmetric Conjugate Addition.

Detailed Protocol

- Catalyst Formation: In a glovebox or under strict Argon, mix (1 mol%) and ligand (1.1 mol%) in anhydrous *t*-Butyl Methyl Ether (TBME). Stir for 20 mins to form the active complex.
- Substrate Addition: Add Methyl 2-undecenoate (1.0 eq, 5 mmol) to the catalyst solution. Cool to -78°C.^[2]
 - Source Note: Methyl 2-undecenoate is prepared via Knoevenagel condensation of Octanal and Malonic acid, followed by esterification.
- Grignard Addition: Add MeMgBr (3.0 M in ether, 1.5 eq) dropwise over 1 hour via syringe pump. The slow addition is crucial to prevent 1,2-addition side products.

- Quench: Pour the cold mixture into saturated solution.
- Purification: Flash chromatography (pure Hexane to 2% EtOAc/Hexane).
- Chiral Analysis: Determine enantiomeric excess () using Chiral GC (Cyclodextrin column, e.g., -DEX 120).

Analytical Characterization (Data Table)

The following data distinguishes the branched product from the linear isomer (Methyl Undecanoate).

Parameter	Methyl 3-methylundecanoate (Target)	Methyl Undecanoate (Linear Impurity)
Boiling Point	~105-108°C @ 1 mmHg	~123°C @ 10 mmHg
GC Retention	Elutes before linear isomer (non-polar column)	Elutes after branched isomer
¹ H NMR () - C2	2.15 - 2.35 (m, 2H, diastereotopic)	2.30 (t, 2H, Hz)
¹ H NMR () - C3	1.95 (m, 1H, methine)	1.62 (m, 2H, methylene)
¹ H NMR () - Me	0.93 (d, 3H, Hz) (Branch)	No doublet (only terminal triplet)
¹³ C NMR ()	Carbonyl ~173.5 ppm	Carbonyl ~174.4 ppm

Mass Spectrometry (EI, 70eV):

- Linear: Characteristic McLafferty rearrangement ion at m/z 74 ().
- Branched (3-Me): McLafferty rearrangement is suppressed or shifted. Significant peak at m/z 87 (carbocation stabilization) and m/z 101.

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